

solubility of potassium dihydrogen phosphite in different solvents

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Compound of Interest

Compound Name: *potassium;dihydrogen phosphite*

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Solubility of Potassium Dihydrogen Phosphite: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of potassium dihydrogen phosphite (KH_2PO_3) in various solvents. The information is intended to support research, development, and formulation activities where this compound is utilized. This document summarizes available quantitative and qualitative solubility data, details common experimental protocols for solubility determination, and provides a visual representation of a standard experimental workflow.

Core Data: Solubility of Potassium Dihydrogen Phosphite

The solubility of a compound is a critical physicochemical property that influences its behavior in various applications, from agricultural formulations to chemical synthesis. Below is a summary of the known solubility of potassium dihydrogen phosphite in water and several common organic solvents.

Data Presentation

Solvent Name	Chemical Formula	Temperature (°C)	Solubility (g/100 mL)	Notes
Water	H ₂ O	25	220[1]	Highly soluble. One source reports it as "practically insoluble", which is inconsistent with other available data[2].
Methanol	CH ₃ OH	Not Specified	Not Available	Qualitatively described as "soluble"[2].
Ethanol	C ₂ H ₅ OH	Not Specified	Not Available	Qualitatively described as "soluble"[1]. A patent suggests it is not soluble in alcohol in the context of a specific synthesis method[3].
Acetone	C ₃ H ₆ O	Not Specified	Not Available	No specific data found.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Not Specified	Not Available	No specific data found.
N,N-Dimethylformamide	(CH ₃) ₂ NC(O)H	Not Specified	Not Available	Qualitatively described as "very soluble"[2].
Glacial Acetic Acid	CH ₃ COOH	Not Specified	Not Available	Qualitatively described as

"sparingly soluble"[2].

Chloroform

CHCl₃

Not Specified

Not Available

Qualitatively described as "very slightly soluble"[2].

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for characterizing a compound. The following are detailed methodologies for two common experimental protocols used to determine the solubility of inorganic salts like potassium dihydrogen phosphite.

Isothermal Equilibrium (Shake-Flask) Method

This is a widely used and reliable method for determining the thermodynamic equilibrium solubility of a compound.

Principle: An excess amount of the solid solute is agitated in a solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved solute in the saturated solution is then determined analytically.

Apparatus and Materials:

- Thermostatically controlled shaker or water bath
- Sealable flasks (e.g., screw-cap Erlenmeyer flasks)
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer, or gravimetric analysis equipment)
- Potassium dihydrogen phosphite

- Solvent of interest

Procedure:

- Preparation: Add an excess amount of potassium dihydrogen phosphite to a known volume of the solvent in a sealable flask. The excess solid should be clearly visible.
- Equilibration: Seal the flask and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be established by preliminary experiments where the concentration is measured at different time points until it becomes constant.
- Sample Withdrawal and Filtration: Once equilibrium is achieved, allow the suspension to settle. Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a membrane filter (e.g., 0.45 μm) that is compatible with the solvent to remove all undissolved solids.
- Analysis: Accurately dilute the filtered saturated solution with the solvent to a concentration within the working range of the chosen analytical method. Determine the concentration of potassium dihydrogen phosphite in the diluted solution.
- Calculation: Calculate the solubility of potassium dihydrogen phosphite in the solvent, taking into account the dilution factor. The result is typically expressed in g/100 mL or mg/mL.

Gravimetric Method

This method is a straightforward approach for determining the solubility of a non-volatile solute in a volatile solvent.

Principle: A known volume or mass of a saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials:

- Thermostatically controlled shaker or water bath
- Sealable flasks

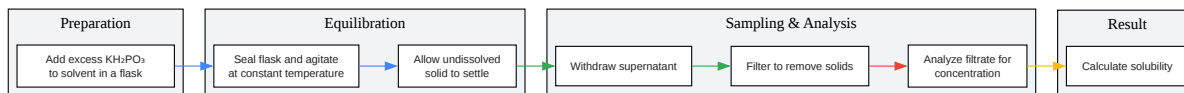
- Analytical balance
- Pipettes or syringes for accurate volume measurement
- Evaporating dish or watch glass
- Oven
- Dessicator
- Potassium dihydrogen phosphite
- Solvent of interest (must be volatile)

Procedure:

- **Preparation of Saturated Solution:** Prepare a saturated solution of potassium dihydrogen phosphite in the chosen solvent using the equilibration step described in the isothermal equilibrium method.
- **Sample Collection:** After equilibration and settling of the excess solid, carefully transfer a known volume (e.g., 10 mL) of the clear supernatant to a pre-weighed evaporating dish.
- **Evaporation:** Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the potassium dihydrogen phosphite.
- **Drying and Weighing:** Once the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature. Weigh the dish containing the dry solute. Repeat the drying and weighing process until a constant mass is obtained.
- **Calculation:** The mass of the dissolved solute is the difference between the final mass of the dish with the residue and the initial mass of the empty dish. The solubility can then be calculated as the mass of the solute per volume of the solvent used.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the Isothermal Equilibrium (Shake-Flask) Method for determining solubility.



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Caption: Workflow for the Isothermal Equilibrium Method.

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